

Elaidic Alcohol in Cosmetics: A Technical Guide for Formulation Scientists

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Compound of Interest

Compound Name: *Elaidic alcohol*

CAS No.: *26446-12-8*

Cat. No.: *B7767030*

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This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **elaidic alcohol** in cosmetic and personal care formulations. It delves into the physicochemical properties, functional benefits, and practical application protocols of this long-chain unsaturated fatty alcohol.

Introduction to Elaidic Alcohol

Elaidic alcohol, also known as (E)-9-octadecen-1-ol, is the trans isomer of oleyl alcohol. It is a monounsaturated fatty alcohol with an 18-carbon chain. While less common in cosmetic formulations than its cis-isomer, oleyl alcohol, **elaidic alcohol** possesses unique properties that make it a valuable ingredient for formulators seeking specific textural and performance characteristics.

Key Physicochemical Properties:

Property	Value	Source
INCI Name	Elaidyl Alcohol	-
CAS Number	506-42-3	[1]
Molecular Formula	C ₁₈ H ₃₆ O	[1]
Molecular Weight	268.48 g/mol	[1]
Appearance	White, waxy solid at room temperature	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol.	[1]

The trans configuration of the double bond in **elaidic alcohol** results in a more linear and rigid molecular structure compared to the bent structure of oleyl alcohol. This structural difference influences its physical properties, such as a higher melting point, and its interactions within a formulation matrix.

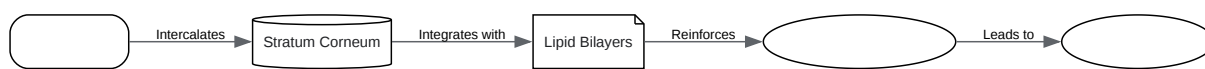
Functional Applications in Cosmetic Science

Elaidic alcohol, like other fatty alcohols, is a multifunctional ingredient. Its utility in cosmetic and personal care formulations stems from its ability to act as an emollient, thickener, emulsifier, and opacifying agent.

Emollient and Skin Barrier Interactions

As an emollient, **elaidic alcohol** helps to soften and smooth the skin by forming a protective layer on its surface, which reduces water loss.[2] While direct studies on **elaidic alcohol**'s impact on the skin barrier are limited, research on its cis-isomer, oleyl alcohol, provides valuable insights. Oleyl alcohol has been shown to be a less disruptive penetration enhancer compared to oleic acid, without adversely affecting transepidermal water loss (TEWL) or skin electrical impedance.[3] This suggests that unsaturated fatty alcohols can enhance the delivery of active ingredients while maintaining skin barrier integrity. Fatty alcohols, in general, support the skin's natural protective barrier by replenishing lipids.[4]

Mechanism of Action: Skin Barrier Interaction



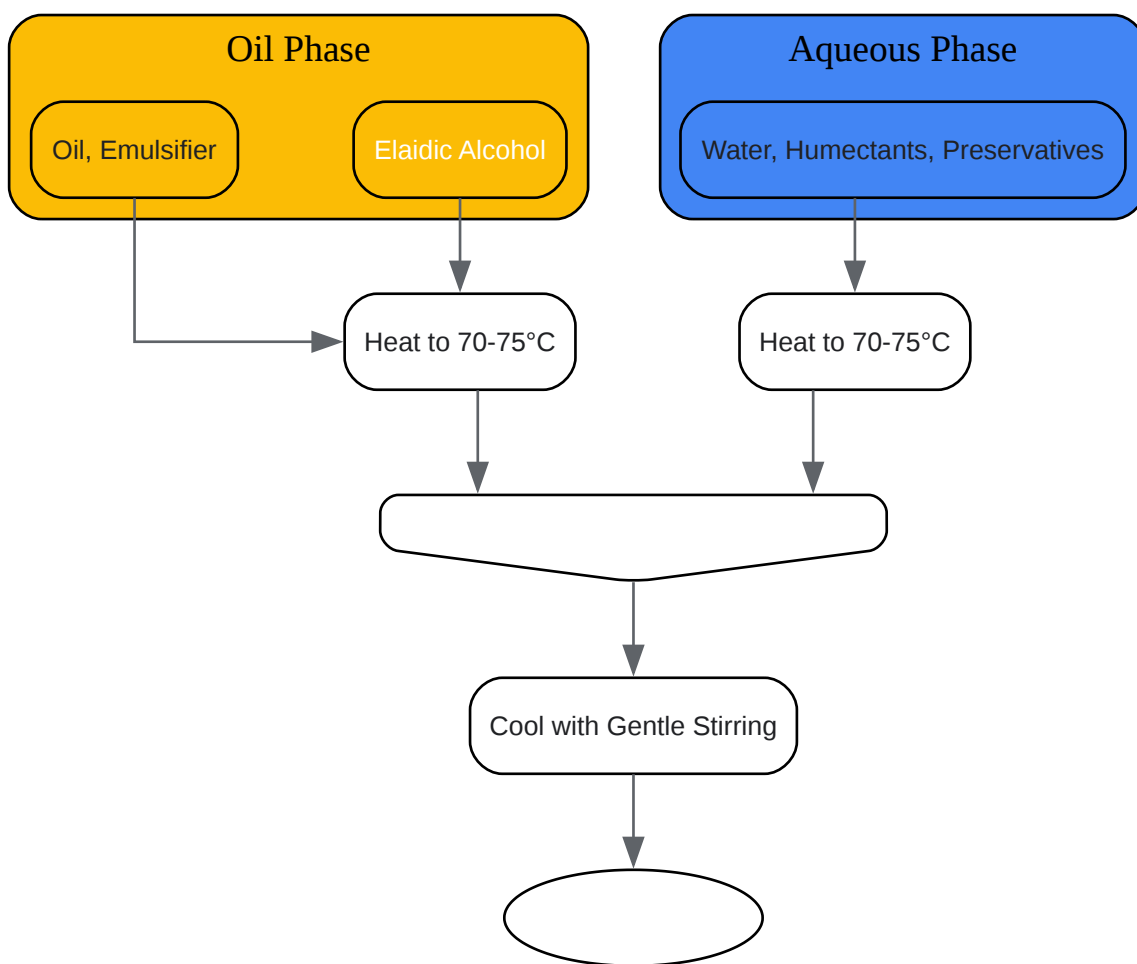
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Caption: Interaction of **Elaidic Alcohol** with the Stratum Corneum.

Emulsion Stabilization and Viscosity Modification

In emulsions such as creams and lotions, **elaidic alcohol** functions as a co-emulsifier and a viscosity-enhancing agent.[5] It partitions at the oil-water interface, working synergistically with the primary emulsifier to create a stable and homogenous product. The long hydrocarbon chain of **elaidic alcohol** contributes to the formation of a structured network within the external phase of an emulsion, thereby increasing its viscosity and providing a rich, creamy texture.

Experimental Workflow: Emulsion Preparation



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Caption: General workflow for preparing an O/W emulsion.

Hair Care Applications

In hair care, particularly in conditioners, **elaidic alcohol** contributes to the product's conditioning properties.[6][7] It deposits on the hair shaft, providing lubrication, reducing friction between hair strands, and improving combability. Its emollient nature helps to soften the hair, leaving it with a smooth and healthy appearance. Patents related to hair conditioning agents have mentioned the use of elaidic acid, the precursor to **elaidic alcohol**, suggesting its relevance in this application area.[1]

Other Potential Applications

- **Opacifying Agent:** Its solid, waxy nature allows it to be used as an opacifier in formulations, giving them a more lotion-like, less transparent appearance.
- **Structuring Agent in Anhydrous Formulations:** In products like lipsticks and stick antiperspirants, **elaidic alcohol** can contribute to the solid structure, providing rigidity and influencing the payoff and feel upon application.^{[8][9]}

Application Protocols and Formulation Guidelines

Protocol for Preparation of an Oil-in-Water (O/W) Cream

This protocol outlines the preparation of a basic O/W cream incorporating **elaidic alcohol** as a co-emulsifier and thickener.

Materials:

- **Oil Phase:**
 - **Elaidic Alcohol:** 2-5%
 - **Primary Emulsifier** (e.g., Glyceryl Stearate & PEG-100 Stearate): 3-6%
 - **Emollient Oil** (e.g., Caprylic/Capric Triglyceride): 10-20%
- **Aqueous Phase:**
 - **Deionized Water:** q.s. to 100%
 - **Glycerin:** 3-5%
 - **Xanthan Gum:** 0.2-0.5%
 - **Preservative:** As required
- **Cool-Down Phase:**
 - **Active Ingredients, Fragrance:** As required

Procedure:

- Combine the components of the oil phase and heat to 70-75°C with gentle stirring until all components are melted and uniform.
- In a separate vessel, combine the components of the aqueous phase and heat to 70-75°C with stirring until the xanthan gum is fully hydrated.
- Slowly add the aqueous phase to the oil phase under high-shear homogenization.
- Continue homogenization for 5-10 minutes to form a stable emulsion.
- Begin cooling the emulsion while stirring gently.
- When the temperature is below 40°C, add the cool-down phase ingredients and continue stirring until the cream is smooth and uniform.
- Adjust the pH if necessary.

Protocol for Emulsion Stability Testing

Objective: To assess the physical stability of the formulated cream over time and under stress conditions.

Methods:

- Macroscopic Evaluation:
 - Observe the sample for any signs of phase separation, creaming, or changes in color and odor at regular intervals (e.g., 24h, 1 week, 1 month, 3 months) under different storage conditions (room temperature, 40°C, 4°C).
- Microscopic Evaluation:
 - Examine a droplet of the emulsion under a microscope to assess the droplet size and distribution. Look for any signs of coalescence (merging of droplets) over time.
- Centrifugation Test:

- Centrifuge a sample of the emulsion at a specified speed (e.g., 3000 rpm) for a set duration (e.g., 30 minutes).
- Observe for any phase separation. A stable emulsion should show no separation.
- Viscosity Measurement:
 - Measure the viscosity of the emulsion at a controlled temperature using a viscometer.
 - Monitor changes in viscosity over the stability testing period. A significant drop in viscosity may indicate instability.

Example Stability Data Table (Hypothetical):

Parameter	Initial	1 Month at 40°C	3 Months at 40°C
Appearance	Homogeneous white cream	Homogeneous white cream	Homogeneous white cream
pH	5.5	5.4	5.3
Viscosity (cps)	15,000	14,500	14,000
Droplet Size (µm)	2-5	2-6	3-7
Centrifugation	No separation	No separation	No separation

Protocol for Analytical Quantification of Elaidic Alcohol in a Cosmetic Cream

This protocol is based on a validated HPLC method for elaidic acid and can be adapted for **elaidic alcohol**.[\[10\]](#)[\[11\]](#)

Instrumentation: High-Performance Liquid Chromatography (HPLC) with UV or Evaporative Light Scattering Detector (ELSD).

Chromatographic Conditions (Starting Point):

- Column: C18 reversed-phase column

- Mobile Phase: Acetonitrile/Water gradient
- Flow Rate: 1.0 mL/min
- Detection: UV at a low wavelength (e.g., 205 nm) or ELSD

Sample Preparation:

- Accurately weigh a known amount of the cosmetic cream.
- Perform a liquid-liquid extraction to separate the lipid-soluble components, including **elaidic alcohol**, from the aqueous phase. A suitable solvent system would be a mixture of a polar and a non-polar solvent (e.g., methanol and hexane).
- Evaporate the organic solvent and reconstitute the residue in a known volume of the mobile phase.
- Filter the sample through a 0.45 µm filter before injection into the HPLC system.

Quantification:

- Prepare a calibration curve using standards of known **elaidic alcohol** concentrations.
- Calculate the concentration of **elaidic alcohol** in the sample by comparing its peak area to the calibration curve.

Safety and Regulatory Considerations

Safety Profile

While a specific Cosmetic Ingredient Review (CIR) safety assessment for **elaidic alcohol** was not found, the CIR has reviewed other long-chain fatty alcohols and found them to be safe for use in cosmetics.^[12] Safety data for elaidic acid, its precursor, indicates it is not classified as hazardous.^[5] However, as with any cosmetic ingredient, it is recommended to conduct appropriate safety testing for the final formulation. Some studies have indicated that oleyl alcohol, the cis-isomer, may cause allergic contact dermatitis in some individuals.^[13] Therefore, the potential for skin sensitization should be considered.

Regulatory Status

In the United States, cosmetic products and their ingredients (with the exception of color additives) are not subject to pre-market approval by the Food and Drug Administration (FDA). [14][15] The manufacturer is responsible for ensuring the safety of their products. Cosmetic companies are encouraged to participate in the FDA's Voluntary Cosmetic Registration Program (VCRP).[14]

In the European Union, cosmetic ingredients are regulated under Regulation (EC) No 1223/2009. Information on registered substances can be found on the European Chemicals Agency (ECHA) website.[16] Formulators should ensure that their use of **elaidic alcohol** complies with the regulations in the target market.

Conclusion

Elaidic alcohol is a versatile fatty alcohol with potential applications in a wide range of cosmetic and personal care products. Its unique physicochemical properties, stemming from its trans-unsaturated structure, can be leveraged to create formulations with desirable sensory and stability characteristics. While direct research on **elaidic alcohol** in cosmetics is not as extensive as for its cis-isomer, the existing body of knowledge on fatty alcohols provides a strong foundation for its effective and safe use. The protocols and guidelines presented in this document are intended to assist formulation scientists in exploring the benefits of **elaidic alcohol** in their product development endeavors.

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